

# 9-Aminoanthracene CAS number and molecular weight

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## Compound of Interest

Compound Name: 9-Aminoanthracene

Cat. No.: B1202694

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An In-Depth Technical Guide to **9-Aminoanthracene** for Researchers and Drug Development Professionals

## Introduction

**9-Aminoanthracene** is an aromatic organic compound with the chemical formula  $C_{14}H_{11}N$ . Structurally, it consists of an anthracene core with an amino group substituted at the 9-position. This compound is of significant interest to researchers in chemistry, materials science, and biomedicine due to its distinct fluorescent properties. It typically appears as a solid at room temperature and is soluble in various organic solvents.<sup>[1]</sup> Its primary application lies in its use as a fluorescent probe and for bioimaging, owing to its ability to emit green fluorescence.<sup>[2][3]</sup> This guide provides a comprehensive overview of **9-Aminoanthracene**, including its chemical and physical properties, synthesis, experimental protocols, and key applications relevant to scientific research and development.

## Chemical and Physical Properties

**9-Aminoanthracene** is characterized by a range of physicochemical properties that are crucial for its application, particularly in fluorescence-based assays and organic electronics.<sup>[1]</sup>

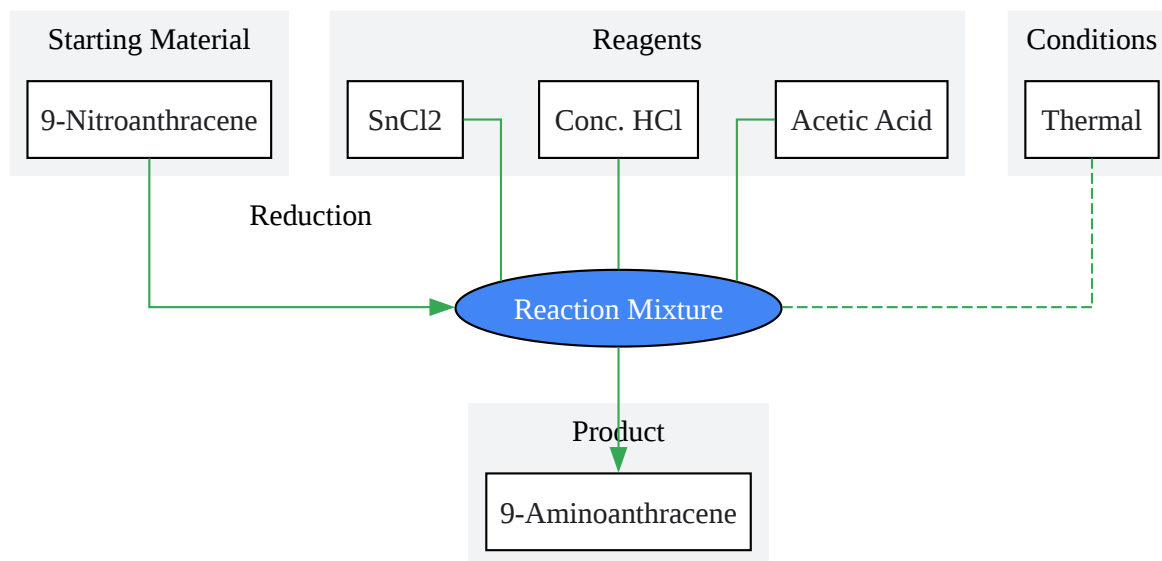
Property	Value	Reference(s)
CAS Number	779-03-3	[2][3]
Molecular Formula	C <sub>14</sub> H <sub>11</sub> N	[2][3]
Molecular Weight	193.24 g/mol	[2][3]
Appearance	Yellow to brown to dark green powder/crystal	[1]
Solubility	Soluble in organic solvents (e.g., ethanol, acetone); limited solubility in water.	[1]
Fluorescence Emission	Green	[2][3]
Absorption Maximum ( $\lambda_{\text{max}}$ )	420 nm (in Methanol)	[2][3]
Emission Maximum ( $\lambda_{\text{em}}$ )	510 nm (in Methanol)	[2]
Fluorescence Quantum Yield	19% (in Methanol)	[2]

## Synthesis and Chemical Reactions

The synthesis of **9-Aminoanthracene** is most commonly achieved through the reduction of 9-nitroanthracene. The compound's amino group allows for further chemical modifications and reactions.

### Synthesis of 9-Aminoanthracene

A standard laboratory procedure for the synthesis of **9-Aminoanthracene** involves the reduction of 9-nitroanthracene using a slurry of tin(II) chloride (SnCl<sub>2</sub>) and concentrated hydrochloric acid (HCl) in acetic acid under thermal conditions.[2][4] This method has been reported to yield the product with high purity (>99%) and a yield of approximately 69%.[2]

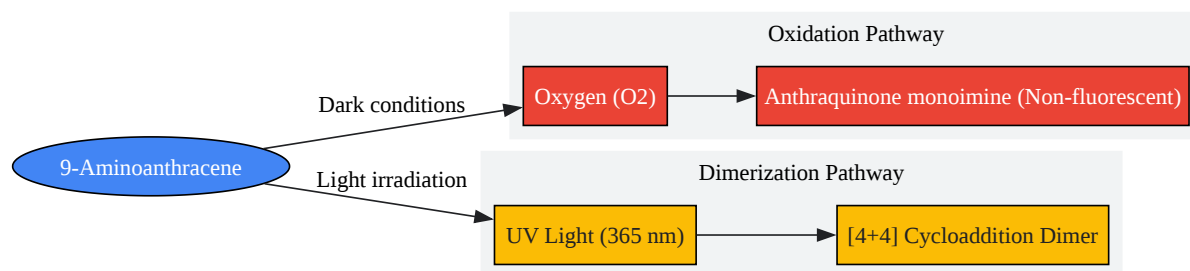


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Caption: Synthesis of **9-Aminoanthracene** via reduction of 9-nitroanthracene.

## Key Chemical Reactions: Oxidation and Dimerization

**9-Aminoanthracene** is susceptible to auto-oxidation, particularly in the presence of oxygen, which leads to the formation of the non-fluorescent anthraquinone monoimine (AQNH).[2][3] Additionally, under UV irradiation (e.g., at 365 nm), it can undergo a [4+4] cycloaddition to form a dimer.[2][3] These two competing reactions are critical to consider when using **9-Aminoanthracene** as a fluorescent probe, as they can lead to the quenching of its fluorescence.



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Caption: Competing oxidation and dimerization pathways of **9-Aminoanthracene**.

## Experimental Protocols

Detailed methodologies are essential for the effective use of **9-Aminoanthracene** in a research setting.

### Synthesis of 9-Anthrylammonium Chloride (9AAH<sup>+</sup>·Cl<sup>-</sup>)

The protonated form of **9-Aminoanthracene** can be synthesized to improve its stability, particularly against oxidation.

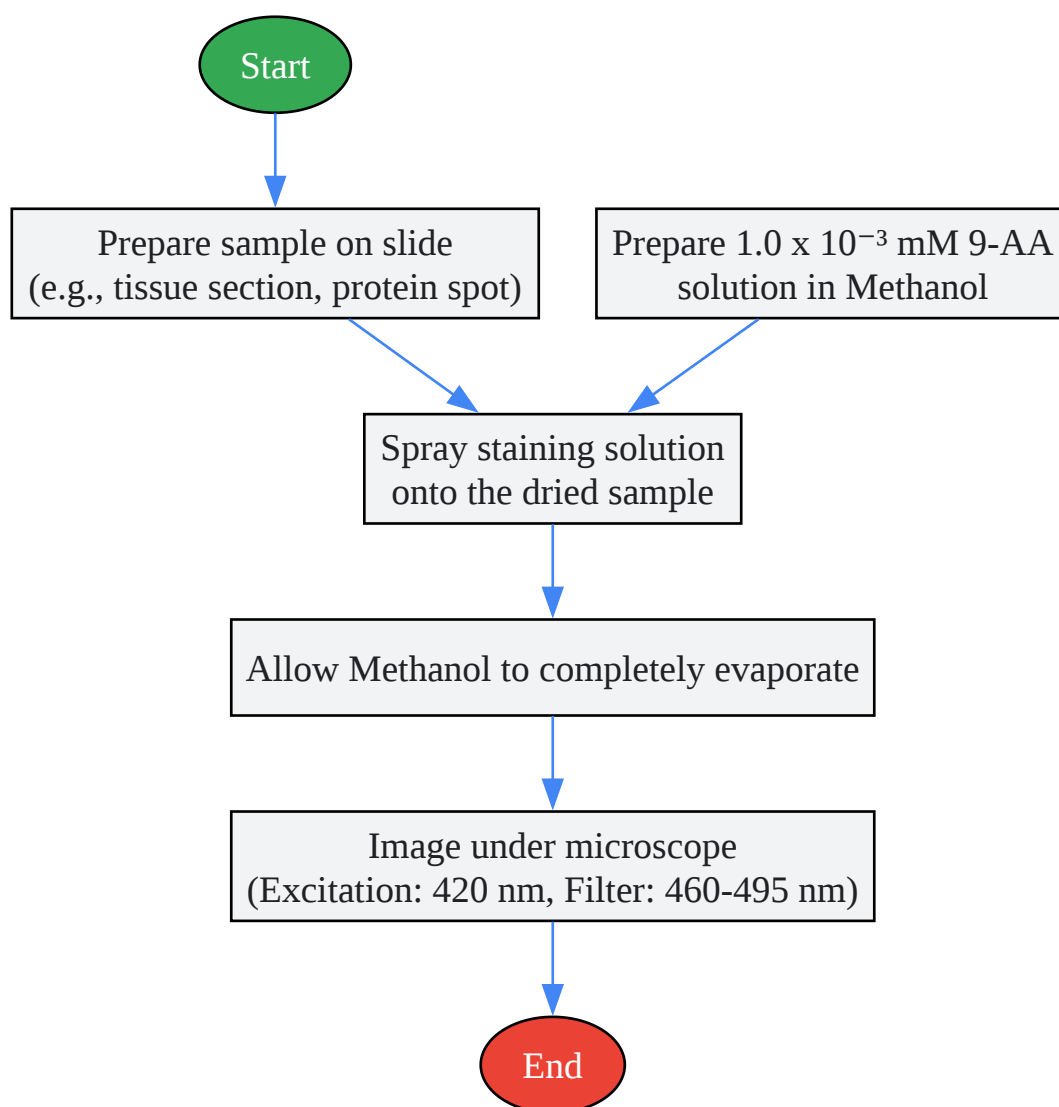
Methodology:

- Dissolve 193 mg (1.00 mmol) of **9-Aminoanthracene** in 16 mL of chloroform (CHCl<sub>3</sub>) in a 100 mL round-bottom flask.<sup>[2]</sup>
- Stir the solution at 0°C for 10 minutes.<sup>[2]</sup>
- Add 1.0 mL of concentrated HCl (12.0 mmol) to the solution at 0°C over 2 minutes.<sup>[2]</sup>
- Stir the resulting suspension for an additional 10 minutes.<sup>[2]</sup>
- Filter the pale red solid using a glass filter, washing sequentially with concentrated HCl (2 x 6 mL) and CHCl<sub>3</sub> (2 x 5 mL) until the filtrate is colorless.<sup>[2]</sup>

- Wash the final solid with an additional 2 mL of concentrated HCl to yield 9-anthrylammonium chloride.[2]

## Protocol for Bioimaging and Staining

**9-Aminoanthracene** can be used as a fluorescent stain for various biological and organic samples. The green fluorescence can be maintained by performing the staining under acidic and hypoxic conditions.[2]



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Caption: Experimental workflow for staining with **9-Aminoanthracene**.

#### Methodology:

- Prepare samples (e.g., deparaffinized tissue sections, organic compounds, or proteins) on microscope slides and ensure they are dry.[\[3\]](#)
- Prepare a  $1.0 \times 10^{-3}$  mM solution of **9-Aminoanthracene** in methanol.[\[3\]](#)
- Spray the solution onto the dried samples and allow the methanol to evaporate completely.[\[3\]](#)
- Observe the samples under a fluorescence microscope. Green-fluorescent areas can be recorded using a 460–495 nm filter with an excitation wavelength of 420 nm.[\[3\]](#)

## Monitoring Dimerization and Oxidation by $^1\text{H}$ NMR Spectroscopy

This protocol allows for the real-time monitoring of the chemical stability of **9-Aminoanthracene** under different conditions.

#### Methodology:

- Prepare a solution of **9-Aminoanthracene** in deuterated methanol ( $\text{MeOH-d}_4$ ) in an NMR tube fitted with a J-Young valve.[\[2\]](#)[\[3\]](#)
- Record an initial  $^1\text{H}$  NMR spectrum.
- To monitor dimerization, irradiate the NMR tube with UV light at 365 nm and record spectra at regular intervals (e.g., 1 and 3 hours).[\[2\]](#)[\[3\]](#)
- To monitor oxidation, bubble oxygen through the solution for 5 minutes, keep the tube in the dark, and record spectra at subsequent time points (e.g., 24, 48, and 72 hours).[\[2\]](#)[\[3\]](#)

## Applications in Research and Drug Development

The unique properties of **9-Aminoanthracene** make it a valuable tool in several scientific domains.

- **Fluorescent Probe and Bioimaging:** The most prominent application is its use as a fluorescent probe for staining and visualizing organic compounds, proteins, and biological tissues.[2][3] Its ability to emit green fluorescence allows for clear imaging in complex biological samples.[2]
- **Organic Electronics:** Due to its aromatic structure and ability to engage in  $\pi$ - $\pi$  stacking interactions, **9-Aminoanthracene** is a candidate for use in the development of organic electronic materials.[1]
- **Chemical Synthesis:** The amino group provides a reactive site for further chemical synthesis, allowing **9-Aminoanthracene** to serve as a precursor for more complex molecules and derivatives.[1]
- **Potential in Drug Discovery:** While **9-Aminoanthracene** itself is not a therapeutic agent, related amino-anthracene derivatives, such as amino-anthraquinones, have been investigated for a range of pharmacological activities, including anticancer, neuroprotective, and antidepressant effects.[5][6] This suggests that the **9-Aminoanthracene** scaffold could be a valuable starting point for the design of novel therapeutic compounds.

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